

Application Note and Protocol: Preparation of a 1M Bis-Tris Methane Stock Solution

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Compound of Interest

Compound Name: BTC

Cat. No.: B1192420

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis-Tris Methane, also known as Bis(2-hydroxyethyl)amino-tris(hydroxymethyl)methane or BTM, is a zwitterionic buffering agent commonly utilized in biochemical and molecular biology research. It is particularly valuable for its effective buffering capacity in the pH range of 5.8 to 7.2, with a pKa of 6.5 at 25°C.[1] This makes it an excellent choice for various applications, including protein and nucleic acid electrophoresis, chromatography, and as a non-toxic alternative to cacodylate buffers.[2] Its aqueous solutions are stable and can be sterilized by autoclaving.[3] This document provides a detailed protocol for the preparation of a 1M Bis-Tris methane stock solution.

Quantitative Data Summary

A summary of the key quantitative information for the preparation of a 1M Bis-Tris methane stock solution is provided in the table below.

Parameter	Value	Reference
Chemical Name	Bis(2-hydroxyethyl)amino-tris(hydroxymethyl)methane	[4]
Molecular Formula	C ₈ H ₁₉ NO ₅	[2][4]
Molecular Weight	209.24 g/mol	[2][4][5]
Mass for 1L of 1M Solution	209.24 g	[5]
Effective pH Range	5.8 - 7.2	[1]
pKa (25 °C)	6.5	[1]

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing 1 liter of a 1M Bis-Tris methane stock solution.

3.1 Materials and Equipment

- Bis-Tris methane powder (Molecular Weight: 209.24 g/mol)
- High-purity, deionized (dH₂O) or Milli-Q® water
- Beaker (2L capacity)
- Graduated cylinder (1L capacity)
- Volumetric flask (1L capacity)
- Analytical balance
- Magnetic stirrer and stir bar
- pH meter (calibrated)
- Concentrated Hydrochloric Acid (HCl) for pH adjustment (optional)

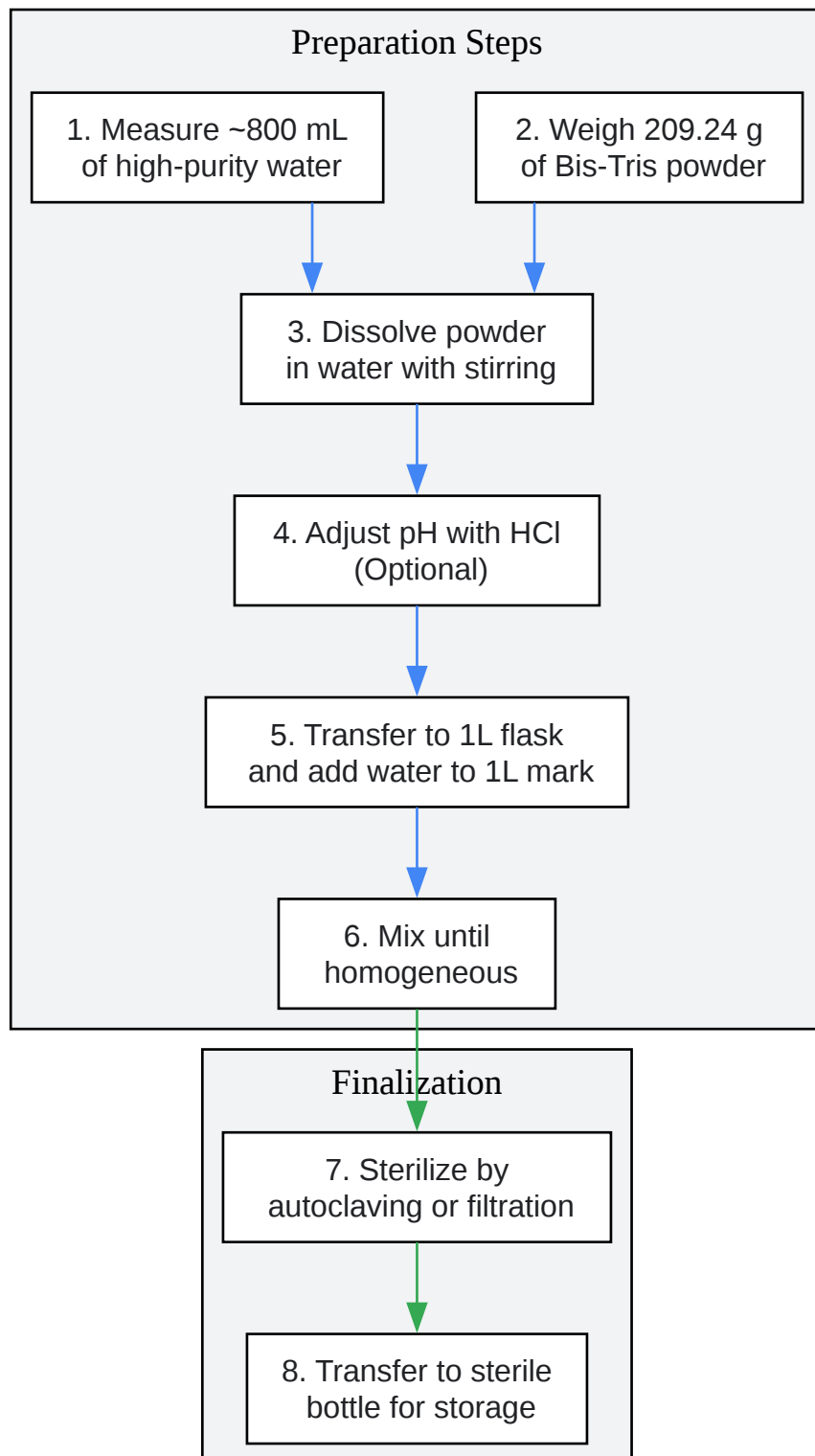
- Spatula and weighing paper
- Sterile storage bottles
- Autoclave or 0.22 μm sterile filter unit
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

3.2 Preparation Procedure

- **Measure Water:** Pour approximately 800 mL of high-purity water into a 2L beaker equipped with a magnetic stir bar.^[5]
- **Weigh Bis-Tris:** Accurately weigh 209.24 g of Bis-Tris methane powder using an analytical balance.^[5]
- **Dissolve Bis-Tris:** Gradually add the weighed Bis-Tris powder to the water in the beaker while stirring continuously with the magnetic stirrer.^[5] Continue stirring until the powder is completely dissolved. The initial pH of the solution will be approximately 9.9.^[5]
- **pH Adjustment (Optional):** For a stock solution, pH adjustment is often performed when preparing the final working solution. However, if a specific pH is required for the stock, slowly add concentrated HCl dropwise to the solution while monitoring the pH with a calibrated pH meter. Adjust to the desired pH value.
- **Adjust Final Volume:** Carefully transfer the solution to a 1L volumetric flask. Add high-purity water to bring the final volume to exactly 1 L.^[5]
- **Mix Thoroughly:** Stopper the flask and invert it several times to ensure the solution is homogeneous.
- **Sterilization:** Sterilize the solution by either autoclaving or by passing it through a 0.22 μm sterile filter into a sterile storage bottle.^{[3][5]} Aqueous Bis-Tris solutions are stable to autoclaving.^[3]

Workflow Diagram

The following diagram illustrates the workflow for preparing the 1M Bis-Tris methane stock solution.



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Caption: Workflow for 1M Bis-Tris Methane Solution Preparation.

Storage and Stability

- Storage: Store the 1M Bis-Tris stock solution at 2-8°C for long-term use.[3] For frequent use, storage at room temperature is also acceptable as the solution is stable.[3]
- Stability: Aqueous Bis-Tris solutions are stable for several months when stored properly at 2-8°C.[3]

Safety Precautions

- Always handle chemicals in accordance with good industrial hygiene and safety practices.[4]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and gloves.[4]
- Avoid inhalation of Bis-Tris powder by working in a well-ventilated area or under a fume hood. Avoid dust formation.[4]
- In case of contact with eyes or skin, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for Bis-Tris methane for complete safety information.[4]

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